

Standard Operating Procedure for the Disposal of JHU-75528

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Compound of Interest

Compound Name: JHU-75528

Cat. No.: B1251259

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Disclaimer: No specific disposal procedures for a substance designated "**JHU-75528**" were found in publicly available resources. This document provides general guidance for the disposal of chemical waste at Johns Hopkins University (JHU) and should be adapted once the specific hazards of **JHU-75528** are identified. Researchers must consult the Health, Safety, and Environment (HSE) office at JHU for specific instructions.

I. Pre-Disposal and Handling

Prior to disposal, all personnel handling **JHU-75528** must be familiar with its potential hazards. This information should be available in a comprehensive Safety Data Sheet (SDS). If an SDS is not available, a risk assessment must be conducted.

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles are mandatory.
- Hand Protection: Appropriate chemical-resistant gloves.
- Body Protection: A long-sleeved laboratory coat.

II. Chemical Waste Disposal at Johns Hopkins University

The following procedures are based on the general guidelines for chemical waste disposal at Johns Hopkins University.

Key Principles:

- All individuals generating chemical waste must complete the online "Chemical Waste Management" class available on myLearning.[\[1\]](#)
- All chemical waste must be properly labeled. Disposal of unknown chemicals incurs a significant fee.[\[1\]](#)
- Chemical waste is collected at designated locations or can be scheduled for in-lab pickup.[\[1\]](#)

Waste Collection and Labeling:

- Container: Use a compatible, leak-proof container with a secure lid.
- Labeling: Affix a completed JHU chemical waste label to the container. The label must include:
 - The words "Hazardous Waste"
 - The full chemical name(s) of the contents (e.g., "**JHU-75528**")
 - The approximate percentage of each component
 - The hazards associated with the waste (e.g., flammable, corrosive, toxic)
 - The name of the Principal Investigator and the laboratory location

III. Disposal Procedures

Step-by-Step Guide:

- Training: Ensure you have completed the mandatory "Chemical Waste Management" training.[\[1\]](#)
- Labeling: Properly label the waste container as described above.

- Waste Disposal Form: Complete the Chemical Waste Disposal Form to register your waste.
[\[1\]](#)
- Transport and Disposal:
 - For labs connected by tunnel to Macaulay Hall: Transport the sealed and labeled container to the Macaulay Hall waste collection room during operating hours (Thursdays, 9 am - 12 pm).[\[1\]](#)
 - For labs not connected by tunnel: Use the online form to arrange for an in-lab pickup.[\[1\]](#)

IV. Emergency Procedures

In the event of a spill or exposure:

- Alert personnel in the immediate area.
- If exposed, flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- For small spills, use an appropriate spill kit to absorb and contain the material.
- For large spills, evacuate the area and contact the JHU Health, Safety, and Environment (HSE) office.

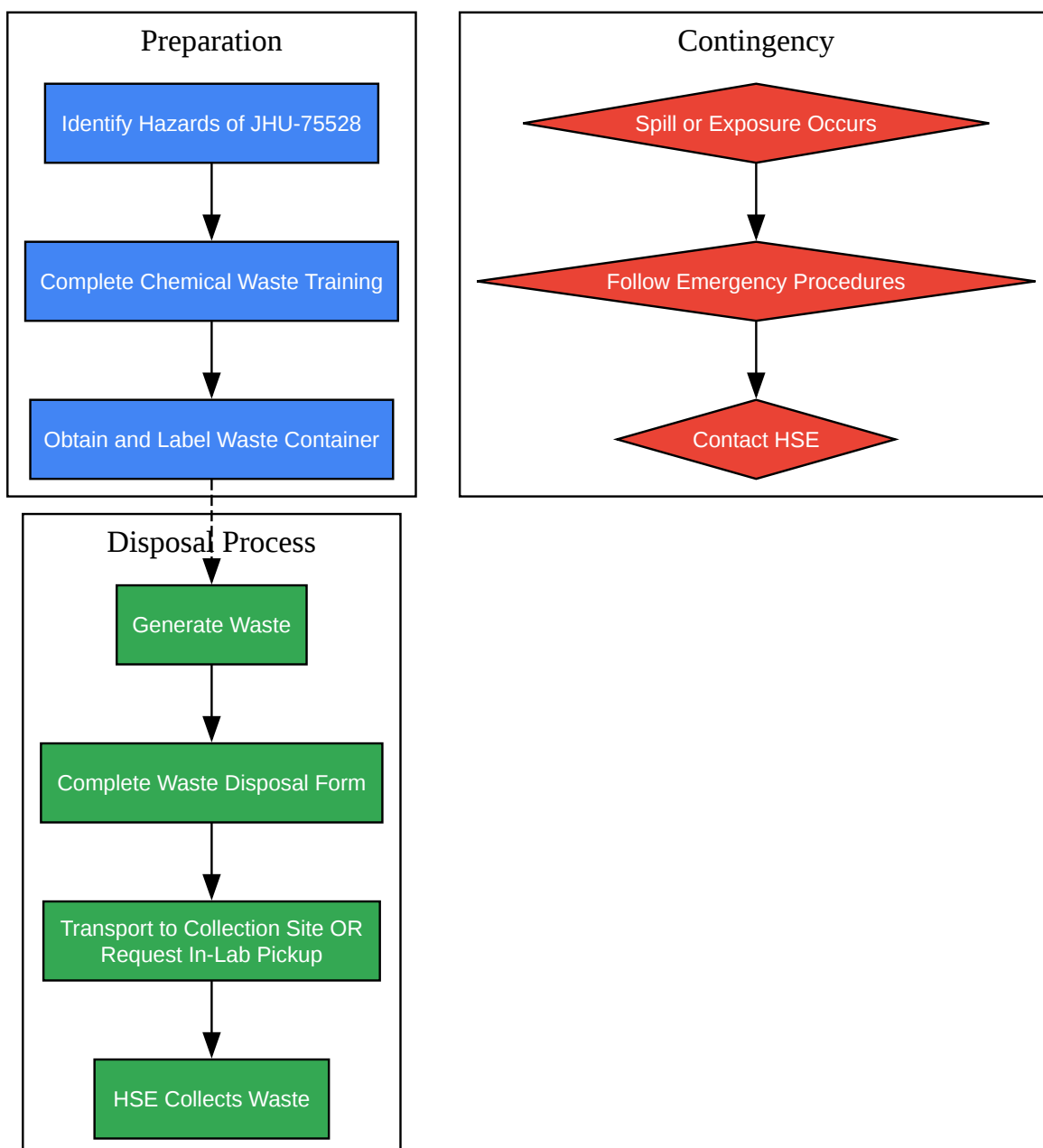
V. Resources and Contacts

For any questions or concerns regarding chemical waste disposal, please refer to the following resources:

Resource	Contact Information
Health, Safety, and Environment (HSE)	Phone: (410) 955-5918
Chemical Waste Management Class	Available on the JHU myLearning platform.
Chemical Waste Disposal Form	Available online through the JHU HSE website.
Homewood Campus Safety	Phone: 6-8798

VI. Experimental Workflow for Disposal

The following diagram outlines the general workflow for chemical waste disposal at Johns Hopkins University.



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References

- 1. labsafety.jhu.edu [labsafety.jhu.edu]
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